

# An In-depth Technical Guide on 3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride

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## Compound of Interest

Compound Name: 3-(1-Pyrrolidylmethyl)benzoic Acid  
Hydrochloride

Cat. No.: B1288085

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CAS Number: 887922-93-2

Disclaimer: This document summarizes the publicly available technical data for **3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride**. Comprehensive scientific literature detailing its synthesis, pharmacology, and toxicology is not readily available. Therefore, this guide presents the existing information, primarily from chemical suppliers, and highlights the current knowledge gaps.

## Chemical and Physical Properties

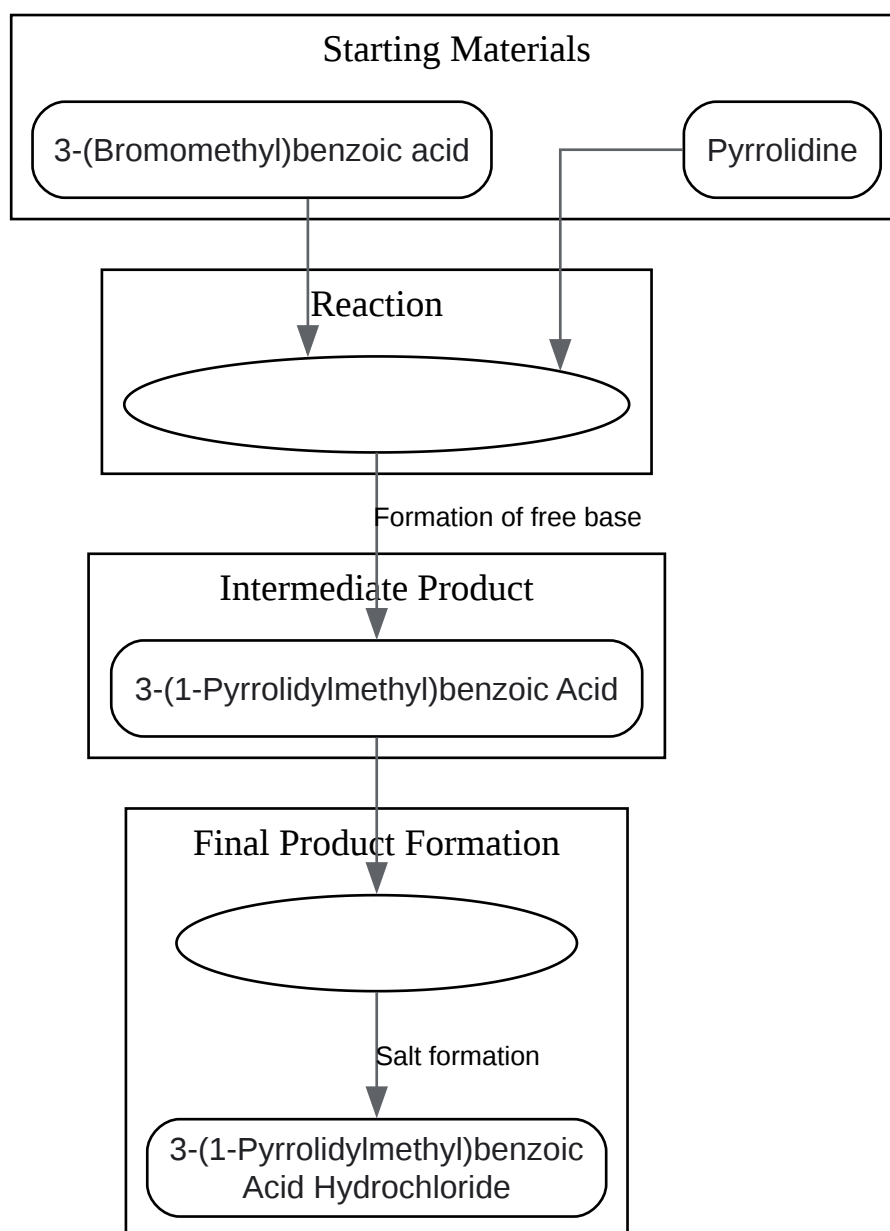
**3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride** is a solid organic compound.<sup>[1]</sup> The majority of available data pertains to its basic physicochemical characteristics, which are crucial for laboratory handling, storage, and preliminary experimental design.

Property	Value	Reference
CAS Number	887922-93-2	[1]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> ClNO <sub>2</sub>	[2]
Molecular Weight	241.71 g/mol	[1]
Physical State	Solid	[1]
Melting Point	166 to 170 °C	[3]
MDL Number	MFCD08690301	[1]

## Synthesis and Characterization

Detailed experimental protocols for the synthesis of **3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride** are not described in the available search results. However, a general synthetic pathway can be inferred from its chemical structure, likely involving the reaction of a benzoic acid derivative with pyrrolidine, followed by hydrochloride salt formation. A generalized workflow for such a synthesis is proposed below.

## Hypothetical Synthesis Workflow



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Caption: Hypothetical synthesis workflow for **3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride**.

## Biological and Pharmacological Data

There is a significant lack of information regarding the mechanism of action, pharmacological effects, and toxicological profile of **3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride** in the

public domain. The search results did not yield any preclinical or clinical studies. One supplier identifies it as a "fragment," suggesting it may be used in fragment-based drug discovery.<sup>[4]</sup>

## Safety and Handling

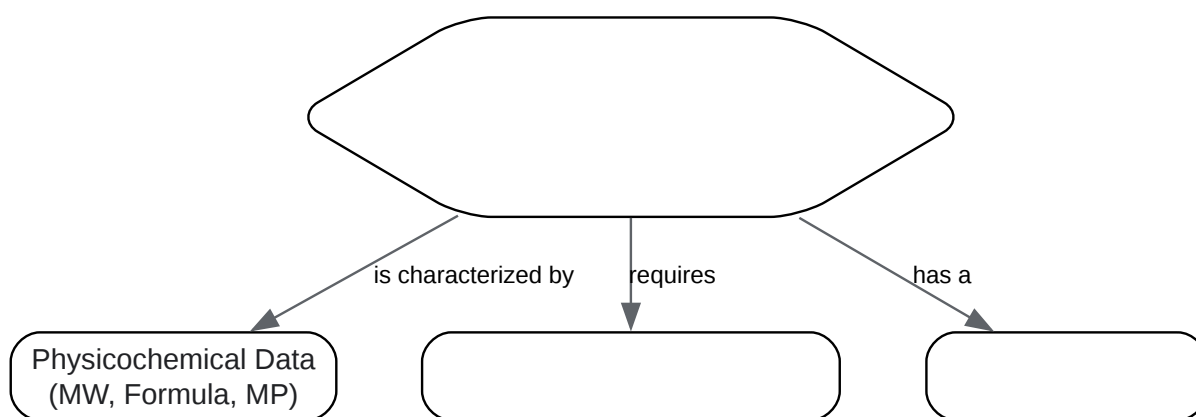
Safety information is provided by chemical suppliers. The compound is associated with the following hazard and precautionary statements:

Hazard Statements	Precautionary Statements
H302: Harmful if swallowed	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H315: Causes skin irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H319: Causes serious eye irritation	
H335: May cause respiratory irritation	

Storage: Store in a room temperature, inert atmosphere.<sup>[3]</sup>

## Logical Relationship of Available Data

The currently available information is limited and primarily serves to identify the compound and provide basic safety guidance for its handling. The relationship between the available data points is straightforward, as depicted in the diagram below.



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Caption: Logical relationship of available data for the target compound.

## Conclusion and Future Directions

**3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride** is a commercially available compound with well-defined basic chemical properties. However, there is a clear absence of published research on its synthesis, biological activity, and potential therapeutic applications. For researchers and drug development professionals, this compound represents a starting point for investigation. Future work should focus on:

- Development and publication of a detailed, reproducible synthetic protocol.
- In vitro screening to identify potential biological targets.
- In vivo studies to determine its pharmacokinetic and pharmacodynamic properties.
- Comprehensive toxicological evaluation.

Without such fundamental research, the potential of **3-(1-Pyrrolidylmethyl)benzoic Acid Hydrochloride** as a lead compound or research tool remains unknown.

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## References

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